

# Cesium Oxalate: A Comprehensive Technical Guide to its Discovery, History, and Properties

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## Compound of Interest

Compound Name: Cesium oxalate

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## Abstract

**Cesium oxalate** ( $\text{Cs}_2\text{C}_2\text{O}_4$ ) is an inorganic salt of cesium and oxalic acid that has garnered significant interest in various scientific fields, including analytical chemistry, materials science, and pharmaceuticals. This technical guide provides an in-depth overview of the discovery and history of **cesium oxalate**, its physicochemical properties, detailed experimental protocols for its synthesis, and an exploration of its reaction pathways. The information is presented to be a valuable resource for researchers and professionals working with or interested in this versatile compound.

## Introduction

Cesium, the heaviest of the stable alkali metals, was discovered in 1860 by Robert Bunsen and Gustav Kirchhoff through the novel technique of spectroscopy. Following the isolation and characterization of the element, the study of its various salts began. Among these, **cesium oxalate** has emerged as a compound with unique and valuable properties. Its high solubility in water and its role as a precursor in the synthesis of other cesium-containing materials make it a subject of ongoing research and application. This guide will delve into the historical context of its discovery, its key chemical and physical characteristics, and practical methodologies for its preparation and analysis.

## Discovery and History

The specific discovery of **cesium oxalate** is not well-documented as a singular event but is understood to be a part of the broader systematic investigation of the salts of the newly discovered element, cesium, in the latter half of the 19th century. Following the discovery of cesium in 1860, chemists of the era began to systematically react the new element and its carbonate or hydroxide with various known acids, including oxalic acid, to characterize the resulting salts.

Comprehensive chemical encyclopedias of the late 19th and early 20th centuries, such as Gmelin's *Handbuch der anorganischen Chemie*, would have been among the first to compile and report the synthesis and properties of **cesium oxalate**. These handbooks served as the primary reference sources for inorganic compounds, and the inclusion of **cesium oxalate** would have followed the systematic study of cesium and its reactivity. Early synthesis would have likely involved the straightforward reaction of cesium carbonate or cesium hydroxide with an aqueous solution of oxalic acid. More complex, high-temperature synthesis methods were developed much later as industrial and specialized research applications emerged.

## Physicochemical Properties of Cesium Oxalate

**Cesium oxalate** is a white, crystalline solid. A summary of its key quantitative properties is presented in Table 1. While data for its density and melting point are not consistently reported in the literature, its high solubility in water is a notable characteristic.

Table 1: Quantitative Properties of **Cesium Oxalate**

Property	Value	Reference
Chemical Formula	$\text{Cs}_2\text{C}_2\text{O}_4$	[1]
Molar Mass	353.83 g/mol	[2]
Appearance	White solid	[1]
Solubility in Water	76 g/100 mL at 25 °C	[1]
Density	Not available	
Melting Point	Not available	
Thermal Decomposition	Decomposes to $\text{Cs}_2\text{CO}_3$ and CO	[1]

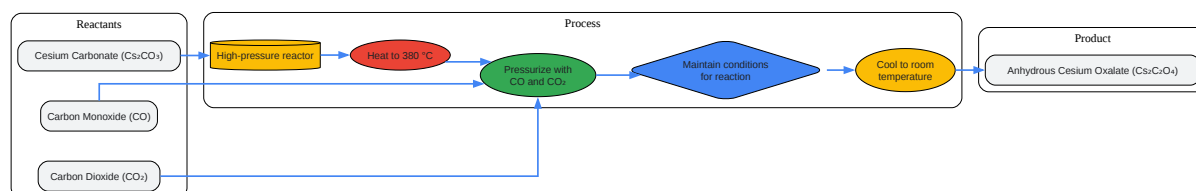
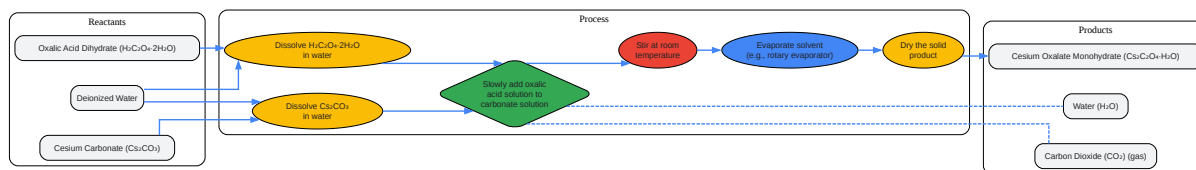
## Experimental Protocols

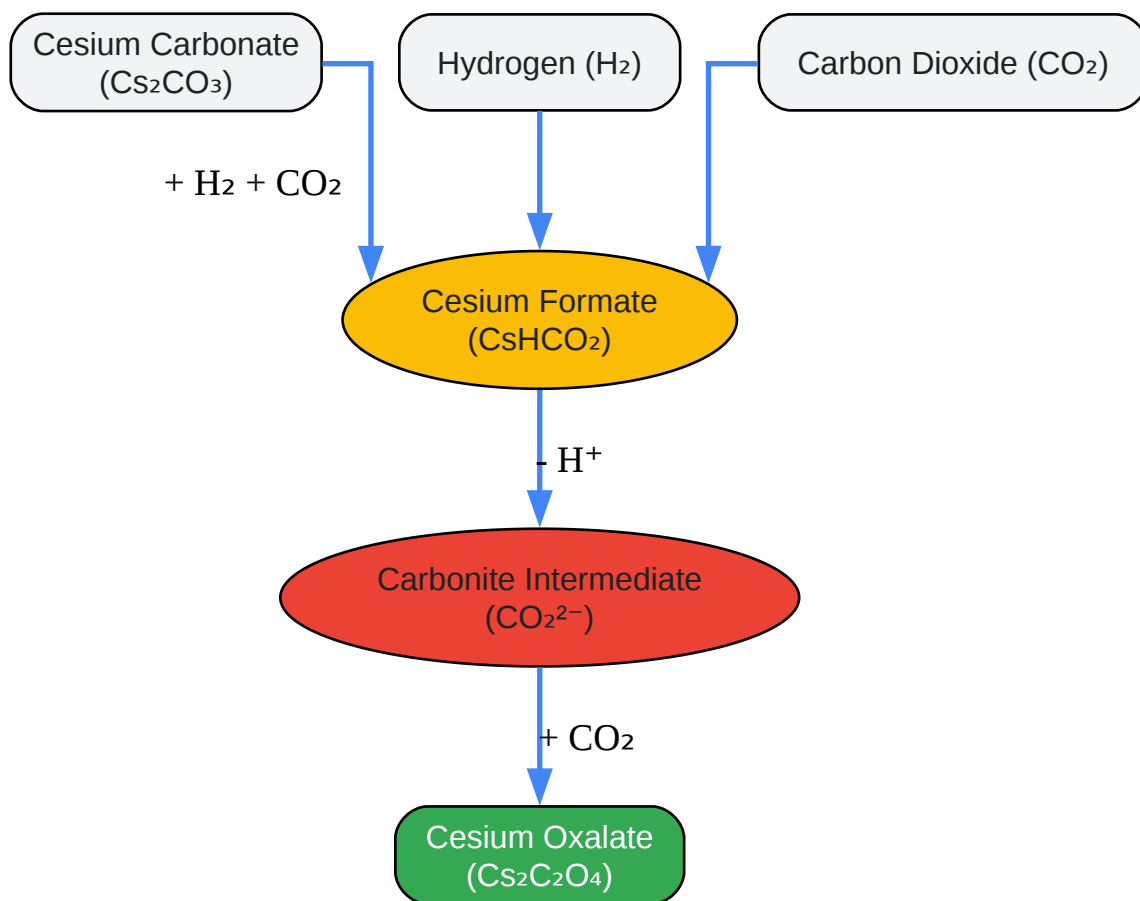
Several methods have been developed for the synthesis of **cesium oxalate**. The choice of method often depends on the desired purity, scale, and available starting materials.

### Synthesis from Cesium Carbonate and Oxalic Acid (Aqueous Method)

This is a common and straightforward laboratory-scale synthesis.

Experimental Workflow:





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## References

- 1. Caesium oxalate - Wikipedia [en.wikipedia.org]
- 2. Caesium oxalate |  $\text{C}_2\text{Cs}_2\text{O}_4$  | CID 13628982 - PubChem [pubchem.ncbi.nlm.nih.gov]
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